

Application Note: Dual-Modality Isolation Protocols for 5-Hydroxy-5-methylhexanoic Acid

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Compound of Interest

Compound Name: 5-Hydroxy-5-methylhexanoic acid

Cat. No.: B13225993

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Introduction & Mechanistic Background

5-Hydroxy-5-methylhexanoic acid ($C_7H_{14}O_3$) is a specialized branched-chain hydroxy fatty acid that occupies a unique intersection between marine chemical ecology and synthetic neuropharmacology[1]. In marine biology, it serves as the highly lipophilic N-terminal structural moiety of potent cytotoxic cyclic depsipeptides, such as 5-OH-kahalalide F (5-OHKF) and iso-kahalalide F. These complex lipopeptides are biosynthesized by the green alga *Bryopsis pennata* and subsequently sequestered by the sacoglossan mollusk *Elysia rufescens*[2].

Conversely, in the realm of synthetic pharmacology, this exact fatty acid is the direct precursor to UMB75 (sodium 5-hydroxy-5-methylhexanoate). UMB75 is a tertiary alcohol analog of γ -hydroxybutyric acid (GHB) utilized by researchers to probe specific GHB receptor binding kinetics without the confounding variable of GABAergic metabolism [3].

Because researchers encounter this molecule in two radically different contexts—either extracting it from complex biological matrices or synthesizing it *de novo* for pharmacological assays—this application note details two orthogonal, self-validating isolation workflows.

Causality in Experimental Design

The primary chemical challenge in isolating **5-hydroxy-5-methylhexanoic acid** is the lability of its tertiary alcohol group. Under harsh acidic conditions or elevated temperatures, the molecule is highly susceptible to dehydration (yielding an alkene) or intramolecular esterification (re-forming its corresponding δ -lactone, 6,6-dimethyltetrahydro-2H-pyran-2-one). Therefore, both the top-down natural product hydrolysis and the bottom-up synthetic isolation must employ tightly controlled pH and temperature parameters to maintain the integrity of the open-chain free acid.

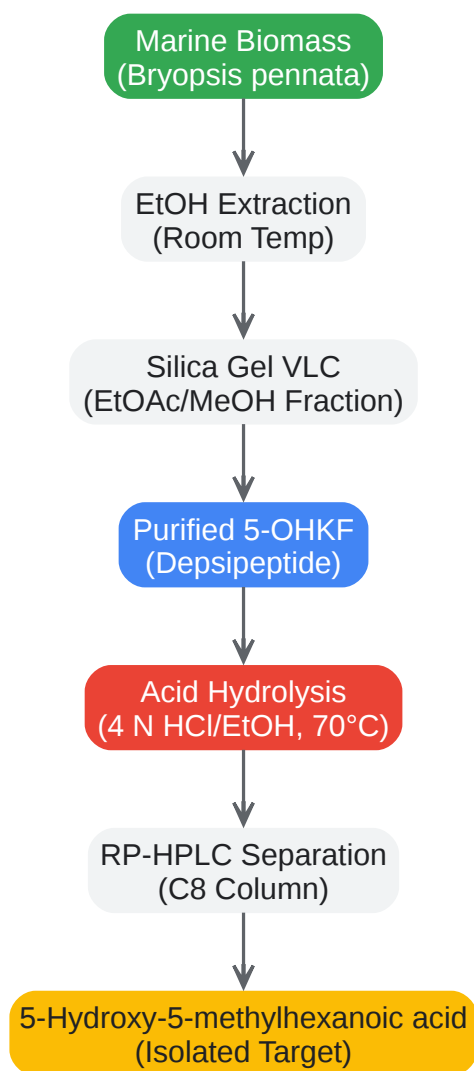
Protocol A: Top-Down Natural Product Isolation (From Marine Biomass)

Logic & Self-Validation: To isolate the free fatty acid from the marine depsipeptide 5-OHKF, the cyclic peptide must undergo total acid hydrolysis. We utilize a 1:1 mixture of 4 N HCl and Ethanol. The ethanol acts as a critical co-solvent, ensuring that the highly lipophilic fatty acid tail remains solubilized as it is cleaved from the peptide backbone, preventing localized precipitation that could trap unhydrolyzed intermediates [4]. The reaction is strictly capped at 70 °C for 8 hours; exceeding this thermal threshold risks dehydrating the tertiary alcohol.

Step-by-Step Methodology

- **Biomass Extraction:** Lyophilize the collected *Bryopsis pennata* biomass. Extract exhaustively with 100% Ethanol (EtOH) at room temperature. This polar organic extraction preserves the depsipeptides while precipitating larger structural proteins[4].
- **VLC Fractionation:** Concentrate the EtOH extract in vacuo. Load the residue onto a normal-phase silica gel Vacuum Liquid Chromatography (VLC) column. Elute using a stepwise polarity gradient (Hexanes → EtOAc → MeOH). The target depsipeptides (including 5-OHKF) will elute specifically in the EtOAc/MeOH (1:1) fraction[4].
- **Acid Hydrolysis:** Dissolve 5.0 mg of the purified 5-OHKF in 2.0 mL of 4 N HCl/EtOH (1:1 v/v). Seal the reaction vial and incubate at 70 °C for exactly 8 hours[4].
- **Hydrolysate Recovery:** Evaporate the hydrolysis mixture under a gentle stream of nitrogen gas (N₂) to remove the HCl and EtOH. Reconstitute the dried residue in 500 µL of the initial HPLC mobile phase (90% H₂O / 10% MeCN with 0.05% Formic Acid).
- **Chromatographic Isolation:** Inject the reconstituted hydrolysate onto a Reversed-Phase C8 HPLC column. Monitor elution at 210 nm (carboxyl absorption) and collect the fraction corresponding to the free **5-hydroxy-5-methylhexanoic acid**.

Scientist's Insight: The use of a C8 column rather than a standard C18 is critical here. The branched methyl group and the terminal hydroxyl create a unique steric profile that exhibits severe peak tailing on densely packed C18 stationary phases. C8 provides the optimal balance of hydrophobic retention and peak symmetry[4].



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Natural product workflow for the hydrolytic isolation of the target fatty acid from marine biomass.

Protocol B: Bottom-Up Synthetic Preparation and Isolation

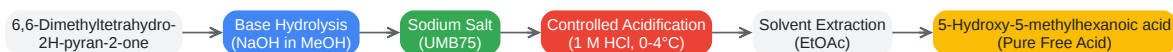
Logic & Self-Validation: For bulk pharmacological applications, the compound is synthesized via the base-catalyzed ring-opening of 6,6-dimethyltetrahydro-2H-pyran-2-one[3]. Saponification with NaOH yields the sodium salt (UMB75). The critical step is the isolation of the free acid from this salt. Acidification must be performed at 0–4 °C using dilute HCl. If the pH drops below 3.0, or if the solution heats up due to exothermic neutralization, the free acid will rapidly re-lactonize. By strictly monitoring the pH to 3.5–4.0, the system self-validates the generation of the free acid without triggering cyclization.

Step-by-Step Methodology

- Lactone Saponification: Dissolve 10.0 mmol of 6,6-dimethyltetrahydro-2H-pyran-2-one in 20 mL of Methanol (MeOH). Add 10.5 mmol of NaOH (as a 1 M aqueous solution) dropwise under continuous magnetic stirring.

- **Ring Opening:** Stir the reaction mixture for 2 hours at room temperature to ensure complete conversion to sodium 5-hydroxy-5-methylhexanoate (UMB75)[3].
- **Solvent Removal:** Concentrate the mixture in vacuo to remove MeOH. Dissolve the crude sodium salt in 15 mL of ice-cold distilled water.
- **Controlled Acidification:** Submerge the reaction flask in an ice-water bath (0–4 °C). Insert a calibrated pH probe. Slowly add cold 1 M HCl dropwise while stirring vigorously, until the pH stabilizes between 3.5 and 4.0.
- **Solvent Partitioning:** Immediately transfer the aqueous mixture to a separatory funnel and extract with cold Ethyl Acetate (EtOAc) (3 x 15 mL). The free **5-hydroxy-5-methylhexanoic acid** will partition into the upper organic layer.
- **Purification:** Wash the combined EtOAc extracts with 10 mL of cold brine, dry over anhydrous Na₂SO₄, and concentrate in vacuo at a water-bath temperature not exceeding 30 °C to yield the pure isolated fatty acid.

Scientist's Insight: When extracting the free acid into EtOAc, avoid shaking the separatory funnel too vigorously during the first extraction to prevent emulsion formation, which is common with amphiphilic hydroxy-fatty acids. Gentle inversion is recommended.



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Synthetic workflow for the base-catalyzed ring-opening and isolation of the free fatty acid.

Quantitative Data & Characterization

Table 1: Physicochemical Properties of **5-Hydroxy-5-methylhexanoic acid**[1][5]

Property	Value
IUPAC Name	5-hydroxy-5-methylhexanoic acid
Molecular Formula	C ₇ H ₁₄ O ₃
Molecular Weight	146.18 g/mol
Exact Mass	146.094 Da
Computed XLogP3	0.4
SMILES String	CC(C)(CCCC(=O)O)O

Table 2: RP-HPLC Gradient for Hydrolysate Separation (C8 Column)[4]

Time (min)	Mobile Phase A (%) (H ₂ O + 0.05% HCOOH)	Mobile Phase B (%) (MeCN + 0.05% HCOOH)
0.0	90.0	10.0
10.0	40.0	60.0
15.0	40.0	60.0
16.0	90.0	10.0
20.0	90.0	10.0

References[1] PubChem Compound Summary for CID 18462863, 5-Hydroxy-5-methylhexanoic acid. Source: National Center for Biotechnology Information. URL:

<https://pubchem.ncbi.nlm.nih.gov/compound/18462863>[5]PubChem Compound Summary for CID 91899082, 5-Hydroxy-5-methylhexanoate. Source: National Center for Biotechnology Information. URL:

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